

# Iodeximol molecular formula and weight

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Iodeximol  
CAS No.: 81045-33-2  
Cat. No.: B1214200

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## Technical Monograph: Iodeximol Physicochemical Characterization and Bioanalytical Profiling of a Non-Ionic Dimeric Contrast Medium[1] [2]

### Abstract

**Iodeximol** (CAS: 81045-33-2) represents a specific class of non-ionic dimeric iodinated contrast media (ICM) designed for diagnostic imaging.[1][2] Unlike monomeric agents, **Iodeximol** utilizes a hexaiodinated bis-isophthalimide structure linked by a malonyl bridge.[1][2] This structural configuration is engineered to achieve iso-osmolality with human plasma, thereby minimizing chemotoxicity and hemodynamic perturbations (e.g., pain on injection, endothelial damage) associated with hyperosmolar ionic agents.[1][2]

This guide provides a rigorous technical analysis of **Iodeximol**, focusing on its molecular stoichiometry, structural integrity, and validation protocols for research and development applications.[1][2]

## Part 1: Chemical Identity & Physicochemical Data[1][2][3][4][5]

The following data constitutes the core chemical fingerprint of **Iodeximol**. These parameters are non-negotiable standards for identity verification in pharmaceutical raw material analysis.

| Parameter           | Specification                                                                                                       | Technical Note                                                                     |
|---------------------|---------------------------------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------|
| Official Name       | Iodeximol                                                                                                           | INN (International Nonproprietary Name)                                            |
| Molecular Formula   | C <sub>35</sub> H <sub>44</sub> I <sub>6</sub> N <sub>6</sub> O <sub>16</sub>                                       | High iodine-to-carbon ratio (6: [1][2]35) ensures radiopacity. [1][2][3]           |
| Molecular Weight    | 1566.18 g/mol                                                                                                       | Validated via High-Resolution Mass Spectrometry (HRMS). [1][2]                     |
| CAS Registry Number | 81045-33-2                                                                                                          | Primary identifier for regulatory filing. [1][2]                                   |
| Chemical Class      | Non-ionic Dimer                                                                                                     | Hexaiodinated bis-phenyl derivative. [1][2]                                        |
| IUPAC Name          | 5,5'-(Malonylbis((2-hydroxyethyl)imino))bis(N,N'-bis(2-hydroxy-1-(hydroxymethyl)ethyl)-2,4,6-triiodoisophthalamide) | Indicates the presence of a malonyl linker and hydrophilic hydroxyl groups. [1][2] |
| Physical State      | Solid / Powder                                                                                                      | Highly hygroscopic; must be stored in desiccated conditions. [1][2]                |
| Solubility          | High (Water)                                                                                                        | Due to multiple hydrophilic -OH and amide side chains. [1][2]                      |

## Part 2: Structural Mechanism & Pharmacochemistry[1][2]

### 1. The Dimeric Advantage

**Iodeximol** is a dimer, meaning it consists of two tri-iodinated benzene rings covalently bonded.  
[1][2]

- Ratio 6:1: It delivers 6 iodine atoms for every 1 osmotically active particle.[1][2]
- Iso-osmolality: By maintaining a high iodine concentration without increasing the particle count in solution, **Iodeximol** formulations can be made isotonic to blood (~290 mOsm/kg H<sub>2</sub>O).[1][2] This sharply contrasts with ionic monomers (ratio 3:[1][2]2) which are hyperosmolar (up to 2000 mOsm/kg H<sub>2</sub>O).[1][2]

### 2. The Malonyl Linker

The "malonylbis" segment in the IUPAC name refers to the bridge connecting the two aromatic cores.[1][2] This bridge is critical for:

- Conformational Flexibility: Allows the molecule to fold, reducing viscosity compared to rigid linkers.[1][2]
- Hydrophilicity: The associated hydroxyethyl groups shield the hydrophobic iodine atoms, preventing protein binding and reducing potential immunogenicity.[1][2]

## Part 3: Experimental Protocols (Self-Validating Systems)

To ensure scientific integrity, the following protocols are designed with built-in "stop/go" validation steps.

### Protocol A: Identity Verification via HPLC-UV/MS

Objective: Confirm the purity and identity of **Iodeximol** raw material.

Reagents:

- Mobile Phase A: Water (LC-MS Grade).[1][2]

- Mobile Phase B: Acetonitrile (LC-MS Grade).[1][2]
- Column: C18 Reverse Phase (e.g., 150mm x 4.6mm, 5µm).[1][2]

#### Workflow:

- Sample Prep: Dissolve 10 mg **Iodeximol** in 10 mL water. Vortex for 30s.
  - Validation Step: Solution must be perfectly clear and colorless.[1][2] Turbidity indicates degradation or insolubility.[1][2]
- Chromatography:
  - Flow Rate: 1.0 mL/min.[1][2]
  - Gradient: 5% B to 60% B over 20 mins.
  - Detection: UV at 242 nm (absorption max for iodinated aromatics).[1][2]
- Mass Spec Confirmation:
  - Mode: ESI Positive (Electrospray Ionization).[1][2]
  - Validation Criteria: Must observe parent ion peak  $[M+H]^+$  at 1567.18 m/z and sodium adduct  $[M+Na]^+$  at 1589.17 m/z.[1][2]

## Protocol B: Free Iodide Determination (Potentiometric Titration)

Objective: Quantify free iodide ( $I^-$ ) impurities, which are toxic and indicate decomposition.[1][2]

#### Workflow:

- Dissolution: Dissolve 5.0 g of **Iodeximol** in 100 mL distilled water.
- Acidification: Add 2 mL of 2M Nitric Acid ( $HNO_3$ ).
- Titration: Titrate with 0.001 M Silver Nitrate ( $AgNO_3$ ) using a silver/sulfide ion-selective electrode.

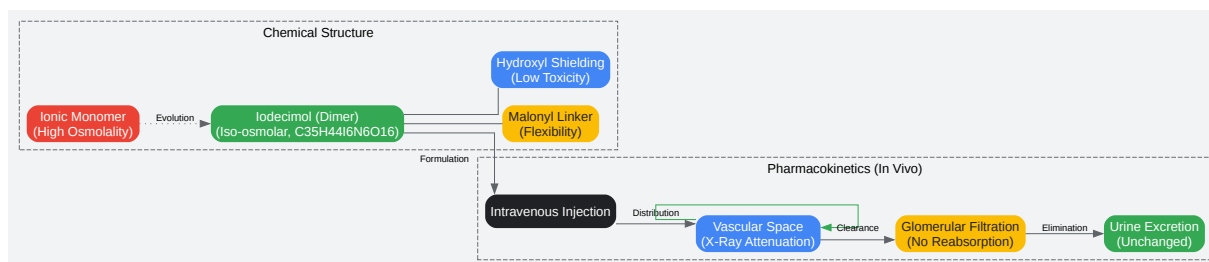
- Calculation:

(Where V = Volume of  $\text{AgNO}_3$ , M = Molarity, W = Weight of sample)

- Validation Criteria: Free iodide must be < 20 ppm.<sup>[1][2]</sup> Higher levels suggest photodegradation; discard the batch.<sup>[1][2]</sup>

## Part 4: Visualization of Signaling & Workflow

The following diagram illustrates the structural logic of **Ioddecimol** compared to older generations, and its pathway through the body (Pharmacokinetics).



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Figure 1: Structural evolution and pharmacokinetic pathway of **Ioddecimol**, highlighting the transition to iso-osmolality and renal clearance.<sup>[1][2]</sup>

## References

- National Center for Advancing Translational Sciences (NCATS). **Ioddecimol** (Inxight Drugs).<sup>[1]</sup>  
<sup>[2]</sup> Retrieved from [\[Link\]](#)<sup>[1][2]</sup>

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## Sources

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